

Hydroxymycotrienin B: A Technical Overview of its Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hydroxymycotrienin B*

Cat. No.: *B15567838*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Hydroxymycotrienin B is an ansamycin antibiotic with notable biological activity, particularly against specific cancer cell lines. This document provides a comprehensive overview of its structural elucidation and chemical properties, compiled from available scientific literature.

Introduction

Hydroxymycotrienin B was first isolated from the culture broths of *Bacillus* sp. BMJ958-62F4. [1] It belongs to the ansamycin class of antibiotics, a group of compounds characterized by a macrocyclic lactam structure.[1] Initial studies have highlighted its potential as a selective anticancer agent.[1]

Chemical Properties and Structural Data

The chemical formula for **Hydroxymycotrienin B** is C₃₆H₄₈N₂O₉, with a corresponding molecular weight of 652.774 g/mol .[2] The compound is registered under the CAS number 178550-62-4.[2]

Table 1: Physicochemical Properties of Hydroxymycotrienin B

Property	Value	Reference
Molecular Formula	C36H48N2O9	
Molecular Weight	652.774 g/mol	
CAS Number	178550-62-4	

Note: Detailed spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Hydroxymycotrienin B** are not readily available in the public domain and would require access to the full-text publication by Hosokawa et al., J Antibiot (Tokyo), 1996.

Biological Activity

Hydroxymycotrienin B has demonstrated selective inhibitory effects on the growth of human cervical cancer cell lines that are positive for the human papillomavirus (HPV). The inhibitory effect was observed to be more potent against HPV-positive lines compared to HPV-negative cell lines. In addition to its anticancer potential, it has also been noted to possess antifungal properties.

Table 2: Biological Activity of Hydroxymycotrienin B

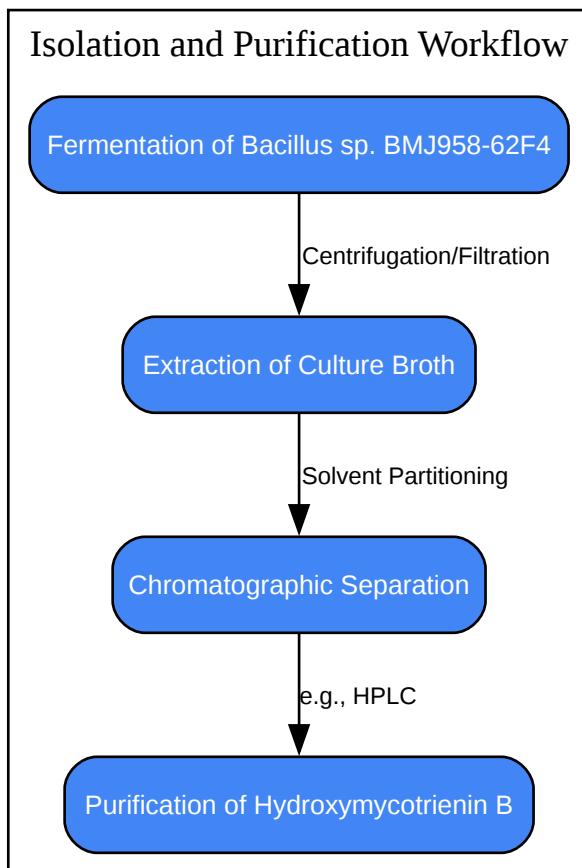
Activity Type	Target	Observed Effect	Reference
Anticancer	HPV-positive human cervical cancer cells	Stronger growth inhibition compared to HPV-negative cells	
Antifungal	Not specified	Exhibits antifungal properties	

Note: Quantitative data on the biological activity, such as IC₅₀ or MIC values, are not available in the provided search results.

Experimental Protocols

Isolation and Purification

The following is a generalized workflow for the isolation and purification of **Hydroxymycotrienin B** based on standard methods for natural products.

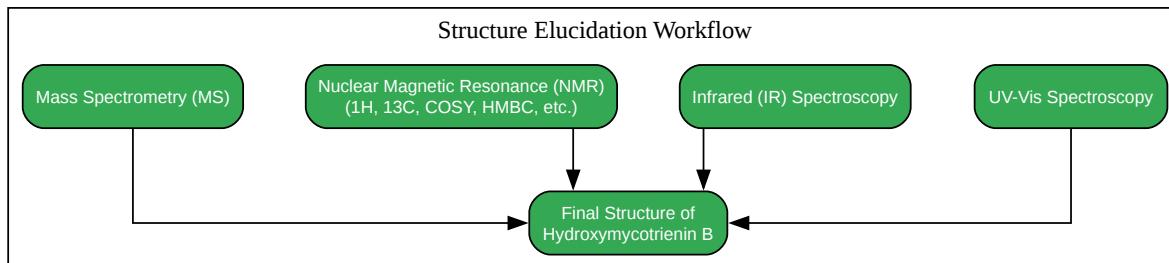


[Click to download full resolution via product page](#)

Caption: Generalized workflow for the isolation of **Hydroxymycotrienin B**.

Structure Elucidation

The determination of the chemical structure of **Hydroxymycotrienin B** would have involved a combination of spectroscopic techniques.



[Click to download full resolution via product page](#)

Caption: Spectroscopic methods for structure elucidation.

Signaling Pathways

Currently, there is no publicly available information detailing the specific signaling pathways targeted by **Hydroxymycotrienin B** in its mechanism of action against cancer cells. Further research is required to elucidate these molecular interactions.

Conclusion

Hydroxymycotrienin B is a promising ansamycin antibiotic with selective anticancer activity. While its basic chemical properties and a high-level overview of its biological effects are known, a deeper understanding requires access to more detailed experimental data. Future research should focus on elucidating its mechanism of action and obtaining comprehensive spectroscopic and quantitative biological data to fully assess its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hydroxymycotrienins A and B, new ansamycin group antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CAS 178550-62-4: hydroxymycotrienin B | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Hydroxymycotrienin B: A Technical Overview of its Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567838#hydroxymycotrienin-b-structure-elucidation-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com